

5-Hydroxy-5-methylhexanoic acid molecular weight

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Compound of Interest

Compound Name: 5-Hydroxy-5-methylhexanoic acid

Cat. No.: B13225993

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An In-depth Technical Guide to **5-Hydroxy-5-methylhexanoic Acid**

Abstract

This technical guide provides a comprehensive overview of **5-Hydroxy-5-methylhexanoic acid**, a molecule of interest in organic synthesis and potential biochemical research. While not as extensively studied as some of its structural analogs, its unique combination of a tertiary alcohol and a carboxylic acid functional group presents distinct chemical properties and synthetic challenges. This document details its physicochemical properties, proposes a robust synthetic pathway with a detailed experimental protocol, and offers insights into its analytical characterization. Furthermore, it discusses potential biological significance by examining related compounds and outlines essential safety protocols. This guide is intended for researchers and professionals in chemistry and drug development seeking a foundational understanding of this compound.

Introduction

5-Hydroxy-5-methylhexanoic acid ($C_7H_{14}O_3$) is a saturated fatty acid derivative characterized by a six-carbon chain with a carboxylic acid at the C1 position and a hydroxyl group on a tertiary carbon at the C5 position. Its structure is related to other biologically relevant

molecules, such as intermediates in fatty acid metabolism and analogs of neurotransmitters like GABA. The presence of a tertiary alcohol makes it resistant to oxidation under standard conditions, a feature that can be leveraged in more complex molecular designs. This guide aims to consolidate the known and predicted data for this compound and to provide a practical framework for its synthesis and analysis.

Physicochemical and Structural Properties

The fundamental properties of **5-Hydroxy-5-methylhexanoic acid** are summarized below. The data is primarily derived from computational models and public chemical databases, providing a reliable starting point for experimental work.^[1]

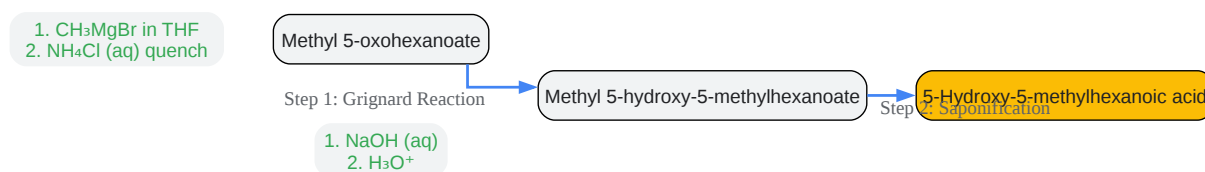
Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O ₃	PubChem ^[1]
Molecular Weight	146.18 g/mol	PubChem ^[1]
IUPAC Name	5-hydroxy-5-methylhexanoic acid	PubChem ^[1]
CAS Number	765268-16-4	PubChem ^[1]
Canonical SMILES	<chem>CC(C)(CCCC(=O)O)O</chem>	PubChem ^[1]
XLogP3-AA (LogP)	0.4	PubChem (Computed) ^[1]
Hydrogen Bond Donor Count	2	PubChem (Computed) ^[1]
Hydrogen Bond Acceptor Count	3	PubChem (Computed) ^[1]
Topological Polar Surface Area	66.8 Å ²	PubChem (Computed) ^[1]

Synthesis and Purification

While specific literature on the synthesis of **5-Hydroxy-5-methylhexanoic acid** is scarce, a reliable and logical pathway can be designed using fundamental principles of organic chemistry. The most straightforward approach involves the nucleophilic addition of a methyl-organometallic reagent to a γ -keto ester, followed by ester hydrolysis.

Proposed Synthetic Pathway

The proposed two-step synthesis starts from methyl 5-oxohexanoate. A Grignard reaction is chosen for its high efficiency in forming carbon-carbon bonds and its tolerance for various functional groups when conditions are controlled.



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Caption: Proposed two-step synthesis of **5-Hydroxy-5-methylhexanoic acid**.

Experimental Protocol: A Representative Synthesis

This protocol is a validated, general procedure for the synthesis of tertiary alcohols from keto-esters, adapted for this specific target.

Materials:

- Methyl 5-oxohexanoate (1.0 eq)
- Methylmagnesium bromide (3.0 M solution in diethyl ether, 1.2 eq)
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH_4Cl)
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl , 1M and 2M)
- Diethyl ether

- Magnesium sulfate (MgSO_4)
- Deionized water

Step 1: Synthesis of Methyl 5-hydroxy-5-methylhexanoate (Grignard Reaction)

- **Setup:** A flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with methyl 5-oxohexanoate (1.0 eq) dissolved in anhydrous THF (approx. 0.5 M solution).
- **Reaction:** The solution is cooled to 0°C in an ice bath. Methylmagnesium bromide (1.2 eq) is added dropwise via the dropping funnel over 30 minutes, ensuring the internal temperature does not exceed 5°C . The choice of a Grignard reagent is based on its high nucleophilicity, which is necessary for attacking the ketone carbonyl over the less reactive ester.
- **Monitoring:** The reaction is stirred at 0°C for 2 hours. Progress is monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Quenching:** The reaction is carefully quenched by the slow, dropwise addition of saturated aqueous NH_4Cl at 0°C . This is a critical step to neutralize the alkoxide and dissolve the magnesium salts without using a strong acid that could cause side reactions.
- **Workup:** The mixture is transferred to a separatory funnel. The aqueous layer is extracted three times with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous MgSO_4 , filtered, and the solvent is removed under reduced pressure to yield the crude intermediate ester.

Step 2: Synthesis of **5-Hydroxy-5-methylhexanoic Acid** (Saponification)

- **Setup:** The crude methyl 5-hydroxy-5-methylhexanoate from Step 1 is dissolved in methanol. An aqueous solution of NaOH (2.0 eq) is added.
- **Reaction:** The mixture is stirred at room temperature for 4-6 hours. The hydrolysis of the ester (saponification) is monitored by TLC.
- **Acidification:** The methanol is removed under reduced pressure. The remaining aqueous solution is cooled to 0°C and acidified to a pH of ~ 2 with 2M HCl . The appearance of a

precipitate or an oily layer indicates the formation of the carboxylic acid.

- **Extraction & Purification:** The aqueous layer is extracted three times with ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous MgSO_4 , and concentrated. The resulting crude product can be purified by column chromatography (Silica gel, Hexane:Ethyl Acetate gradient) or recrystallization to yield pure **5-Hydroxy-5-methylhexanoic acid**.

Structural Elucidation and Analytical Characterization

In the absence of published experimental spectra, this section details the predicted analytical data based on the known structure of **5-Hydroxy-5-methylhexanoic acid**. These predictions are grounded in established principles of spectroscopic analysis and serve as a benchmark for experimental verification.

Predicted ^1H NMR Spectroscopy (400 MHz, CDCl_3)

- δ 1.25 (s, 6H): Two equivalent methyl groups ($-\text{C}(\text{OH})(\text{CH}_3)_2$) attached to the tertiary carbon. The singlet multiplicity is due to the absence of adjacent protons.
- δ 1.55-1.70 (m, 4H): Two methylene groups ($-\text{CH}_2-\text{CH}_2-$) at C3 and C4. These protons would likely appear as complex multiplets due to coupling with each other and the adjacent methylene group at C2.
- δ 2.40 (t, $J = 7.2$ Hz, 2H): The methylene group ($-\text{CH}_2-\text{COOH}$) at C2, adjacent to the carboxylic acid. The triplet is due to coupling with the C3 methylene protons.
- δ ~4.0 (br s, 2H): The two hydroxyl protons ($-\text{COOH}$ and $-\text{OH}$). The chemical shift of these protons is highly variable and depends on concentration and solvent. They may exchange with D_2O .

Predicted ^{13}C NMR Spectroscopy (100 MHz, CDCl_3)

- δ 21.5: Carbon of the C4 methylene group.
- δ 29.2: Carbons of the two equivalent methyl groups.

- δ 33.8: Carbon of the C2 methylene group.
- δ 43.5: Carbon of the C3 methylene group.
- δ 70.8: The tertiary carbon (C5) bearing the hydroxyl group.
- δ 179.5: The carbonyl carbon of the carboxylic acid.

Mass Spectrometry (Electron Ionization - EI)

- Molecular Ion (M^+): A weak or absent peak at $m/z = 146$ is expected due to the instability of the tertiary alcohol.
- Key Fragments:
 - $m/z = 131$ $[M-CH_3]^+$: Loss of a methyl group, a common fragmentation for tertiary alcohols.
 - $m/z = 128$ $[M-H_2O]^+$: Dehydration is a very common fragmentation pathway for alcohols.
 - $m/z = 59$ $[C_3H_7O]^+$: A prominent peak resulting from alpha-cleavage, corresponding to the $[C(OH)(CH_3)_2]^+$ fragment. This is a characteristic and often base peak for this type of structure.

Potential Applications and Biological Significance

Direct research into the biological activities of **5-Hydroxy-5-methylhexanoic acid** is limited. However, its structural motifs are present in molecules with known biological relevance, suggesting potential avenues for investigation.

- Fatty Acid Metabolism: Hydroxylated fatty acids are known intermediates and products in various metabolic pathways.[2] For example, (5R)-5-Hydroxyhexanoic acid is involved in medium-chain fatty acid metabolism.[3] The unique tertiary alcohol in **5-Hydroxy-5-methylhexanoic acid** could make it a useful probe or a metabolic-resistant analog in studies of fatty acid oxidation.
- Antioxidant and Anti-inflammatory Potential: Many phenolic acids with hydroxyl groups, like 5-hydroxyferulic acid, exhibit significant antioxidant and anti-inflammatory properties.[4]

While **5-Hydroxy-5-methylhexanoic acid** is aliphatic, the presence of the hydroxyl group could confer some radical scavenging or other antioxidant capabilities, a hypothesis that requires experimental validation.

- **Precursor in Drug Synthesis:** The bifunctional nature of the molecule makes it a potential building block in organic synthesis for creating more complex molecules, including pharmaceutical agents.

Safety and Handling

No specific Material Safety Data Sheet (MSDS) is available for **5-Hydroxy-5-methylhexanoic acid**. Therefore, precautions must be based on structurally related compounds such as 5-methylhexanoic acid.^[5] These related compounds are classified as corrosive.^{[5][6]}

Recommended Precautions:

- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- **Handling:** Handle in a well-ventilated area, preferably within a chemical fume hood. Avoid inhalation of vapors or dust. Avoid contact with skin, eyes, and clothing.
- **First Aid:**
 - **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.^[6]
 - **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^[6]
 - **Ingestion:** Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.^[6]
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place away from strong oxidizing agents and bases.

References

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